

Technical Guide: Chemical Properties & Handling of 1H-Imidazole-2-carbonyl Chloride

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Compound of Interest

Compound Name: 1H-Imidazole-2-carbonyl chloride

CAS No.: 848354-09-6

Cat. No.: B12538083

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Executive Summary & Compound Profile

1H-Imidazole-2-carbonyl chloride (CAS: 848354-09-6) represents a specialized class of heterocyclic building blocks used in the synthesis of bioactive amides and esters.^[1] Unlike its N-methylated analogs (e.g., 1-methyl-**1H-imidazole-2-carbonyl chloride**), the 1H-variant possesses a secondary amine (N-H) on the imidazole ring. This structural feature introduces a critical bifunctionality: the molecule contains both a nucleophilic site (imidazole N-H) and a highly electrophilic site (acyl chloride).

Critical Technical Insight: Consequently, the free base of **1H-imidazole-2-carbonyl chloride** is inherently unstable and prone to rapid self-polymerization. In practical laboratory applications, this compound must be generated and handled as its hydrochloride salt or synthesized in situ to prevent intermolecular nucleophilic attack.

Physicochemical Data (Computed)

Property	Value	Source
Molecular Formula	C ₄ H ₃ ClN ₂ O	PubChem [1]
Molecular Weight	130.53 g/mol	PubChem [1]
Physical State	Solid (as HCl salt); Unstable oil/solid (as free base)	Expert Inference
Solubility	Soluble in polar aprotic solvents (DMF, DMSO); Reacts with water	Expert Inference
Acidity (pKa)	~1-2 (Protonated imidazole ring)	Est.[2][3] based on analogs

Synthesis & Preparation Protocol

Due to the instability of the free base, the standard isolation method yields the hydrochloride salt. The following protocol describes the activation of 1H-imidazole-2-carboxylic acid using thionyl chloride ().

Protocol: Synthesis of 1H-Imidazole-2-carbonyl Chloride Hydrochloride

Reagents:

- 1H-Imidazole-2-carboxylic acid (dried in vacuo)[3]
- Thionyl chloride (, excess)[4][5]
- Catalytic DMF (N,N-Dimethylformamide)
- Anhydrous Dichloromethane (DCM) or Chloroform

Step-by-Step Methodology:

- Setup: Equip a flame-dried round-bottom flask with a magnetic stir bar, a reflux condenser, and a drying tube (calcium chloride or line).
- Suspension: Suspend 1H-imidazole-2-carboxylic acid (1.0 eq) in anhydrous DCM ().
- Activation: Add thionyl chloride (2.0 - 5.0 eq) dropwise to the suspension. Add 1-2 drops of anhydrous DMF to catalyze the formation of the Vilsmeier-Haack intermediate, which accelerates the reaction.
- Reflux: Heat the mixture to reflux (for DCM) for 2-4 hours. The suspension should clear as the acid chloride forms.
 - Note: Evolution of and gas will occur; ensure proper ventilation.
- Isolation:
 - Cool the reaction mixture to room temperature.
 - Remove excess and solvent under reduced pressure (rotary evaporator with a base trap).
 - Co-evaporate with anhydrous toluene () to remove trace thionyl chloride.
- Product: The resulting off-white to yellow solid is **1H-imidazole-2-carbonyl chloride** hydrochloride. Store strictly under inert atmosphere (Argon/Nitrogen) at .

Mechanistic Insights & Reactivity

Understanding the mechanism is vital for troubleshooting low yields. The reaction proceeds via an acyl chlorosulfite intermediate.[5]

Visualization 1: Synthesis Mechanism (Thionyl Chloride Activation)

The following diagram illustrates the conversion of the carboxylic acid to the acid chloride, highlighting the role of the protonated imidazole ring in stabilizing the intermediate.

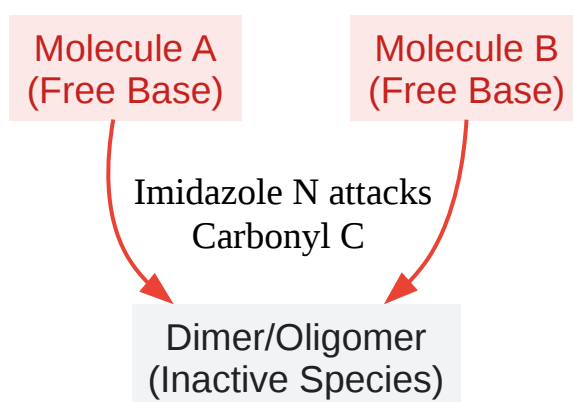


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Caption: Conversion of imidazole-2-carboxylic acid to the acid chloride hydrochloride via chlorosulfite intermediate.

The "Self-Destruct" Mechanism (Why the Salt is Crucial)

If the hydrochloride is neutralized to the free base without an immediate nucleophile present, the imidazole ring (now nucleophilic) attacks the carbonyl of a neighboring molecule.



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Caption: Intermolecular self-acylation pathway of the free base, leading to polymerization.

Applications in Drug Discovery

The 1H-imidazole-2-carbonyl moiety is a pharmacophore found in various metallo-lactamase inhibitors and antifungal agents.

Coupling Protocol (General Procedure)

To use the isolated hydrochloride salt in synthesis:

- Dissolution: Dissolve the amine nucleophile (1.0 eq) in anhydrous THF or DMF.
- Base Addition: Add a non-nucleophilic base (e.g., DIPEA, 2.5 eq). Crucial: You need enough base to neutralize the HCl salt of the reagent AND the HCl generated during the coupling.
- Addition: Add the **1H-imidazole-2-carbonyl chloride** HCl (1.1 eq) at .
- Monitoring: Monitor by LC-MS for the formation of the amide bond. The reaction is typically fast (< 1 hour) due to the high electrophilicity of the acyl chloride.

Safety & Handling

- Moisture Sensitivity: Highly hygroscopic. Hydrolyzes rapidly to release HCl gas. Handle only in a fume hood.
- Corrosivity: Causes severe skin burns and eye damage (Category 1B).
- Storage: Store under inert gas (Argon) in a desiccator at .

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